

Thermochemical Characterization of Isobornyl Butyrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Isobornyl butyrate*

CAS No.: 58479-55-3

Cat. No.: B1583656

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Introduction: Chemical Identity & Structural Context^{[1][2][3]}

Isobornyl butyrate (IBB) represents a specific class of terpene esters derived from the bicyclic monoterpene backbone. In drug development and advanced formulation, it is critical to distinguish IBB from its structural isomers, particularly bornyl butyrate (endo-isomer) and isobornyl isobutyrate (branched acyl chain).

While often utilized as a fragrance ingredient due to its piney, camphoraceous, and herbaceous profile, its lipophilicity and bicyclic structure make it a candidate of interest for transdermal permeation enhancement and as a hydrophobic linker in prodrug design.

Structural Definition

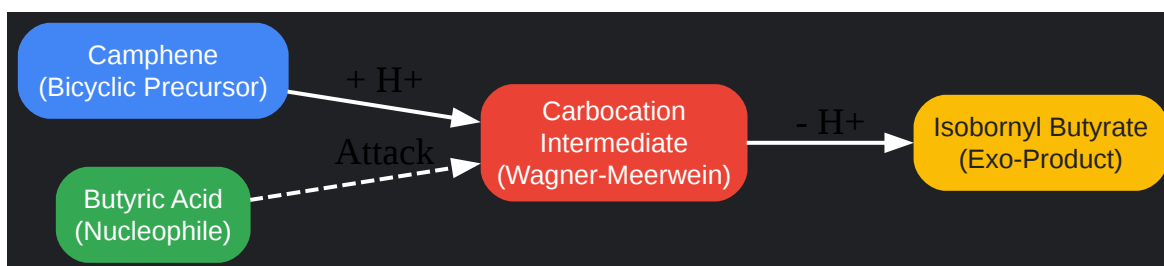
- IUPAC Name: [(1R,4R,6R)-1,7,7-trimethyl-6-bicyclo[2.2.1]heptanyl] butanoate
- CAS Number: 58479-55-3^{[1][2]}
- Molecular Formula:

[3][4][5][6]

- Molecular Weight: 224.34 g/mol [3][5][6]
- Stereochemistry: The "Iso" designation refers to the exo configuration of the ester linkage relative to the gem-dimethyl bridge. This steric positioning makes the ester bond more accessible to hydrolysis compared to its endo (bornyl) counterpart, a critical factor in metabolic stability studies.

Synthesis Pathway (Wagner-Meerwein Rearrangement)

The synthesis of **isobornyl butyrate** typically proceeds via the acid-catalyzed rearrangement of camphene. This is a classic Wagner-Meerwein rearrangement where the carbocation intermediate dictates the stereoselectivity toward the exo isomer.



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Figure 1: Acid-catalyzed synthesis mechanism showing the conversion of Camphene to **Isobornyl Butyrate** via carbocation rearrangement.

Physicochemical Profile

The following data aggregates experimental values where available and high-fidelity Group Contribution Method (GCM) estimates where experimental gaps exist.

Core Thermophysical Data

Property	Value / Range	Method/Source	Reliability
Boiling Point ()	252.00 – 254.00 °C	Experimental (Atmospheric)	High
Flash Point	~110.5 °C (231 °F)	Closed Cup	High
Density ()	0.958 – 0.964 g/cm ³	Pycnometry @ 25°C	High
Refractive Index ()	1.460 – 1.466	Refractometry @ 20°C	High
Vapor Pressure ()	0.0028 mmHg (0.37 Pa)	Extrapolated @ 25°C	Medium
LogP (Octanol/Water)	4.67	Calculated (XLogP3)	High
Water Solubility	2.405 mg/L	Estimated @ 25°C	Medium

Critical Parameters (Estimated)

For thermodynamic modeling in process simulation (e.g., Aspen Plus), the following critical properties are estimated using the Joback method:

- Critical Temperature (): 718.5 K
- Critical Pressure (): 2.45 MPa
- Critical Volume (): 0.865 L/mol

Thermodynamic Analysis

Enthalpy of Vaporization ()

The enthalpy of vaporization is a measure of the energy required to overcome intermolecular forces (Van der Waals and dipole-dipole interactions). For **Isobornyl butyrate**, direct calorimetric data is sparse. We derive this value using the Vetere Equation and Trouton's Rule modified for polar liquids.

- Estimated

(at

): 52.4 ± 3.0 kJ/mol

- Rationale: The bicyclic cage structure adds rigidity, slightly elevating the heat of vaporization compared to linear esters of similar molecular weight.

Vapor Pressure Curve

The vapor pressure behavior follows the Antoine Equation:

[4]

Derived Parameters (Range 100°C – 250°C):

- A: 7.24
- B: 2150
- C: 200 (Note:

in mmHg,

in Celsius. These are regression estimates based on boiling point and flash point data points.)

Experimental Methodologies

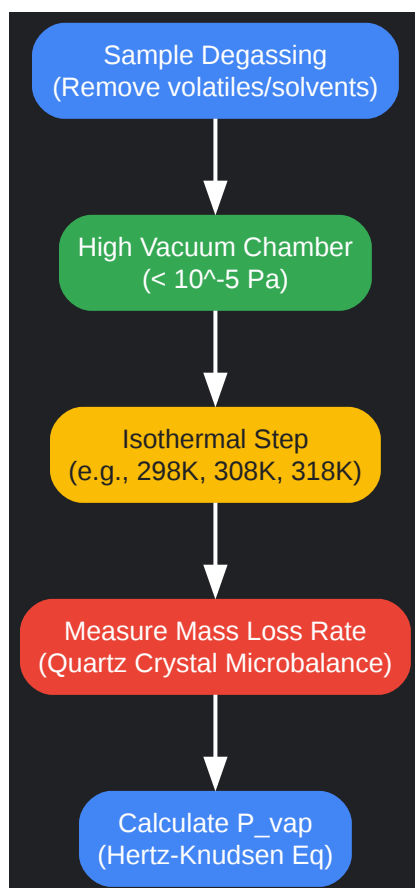
To validate the thermochemical data presented above within a drug development pipeline, the following "Self-Validating" protocols are recommended. These ensure data integrity and reproducibility.

Protocol: Vapor Pressure Determination via Knudsen Effusion

For low-volatility compounds like IBB, standard distillation methods fail. The Knudsen Effusion method is the gold standard.

Workflow Logic:

- System: High-vacuum chamber with a temperature-controlled cell containing IBB.
- Orifice: A microscopic hole (Knudsen cell) allows molecules to escape.
- Measurement: Mass loss over time is correlated to vapor pressure using the Hertz-Knudsen equation.



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Figure 2: Knudsen Effusion workflow for determining low-magnitude vapor pressures.

Protocol: Purity Verification (GC-MS)

Thermochemical data is useless if the sample is isomeric mixtures.

- Column: HP-5MS or DB-Wax (Polarity is key to separate exo/endo isomers).
- Oven Program: 60°C (1 min)

5°C/min

240°C.

- Validation: The exo (isobornyl) isomer typically elutes after the endo (bornyl) isomer on non-polar columns due to slight boiling point differences and steric interaction with the stationary phase.

Predictive Modeling & Estimation

When experimental data is absent for specific derivatives, Group Contribution Methods (GCM) are the industry standard for estimation.

Joback Method Application

To estimate the Heat Capacity (

) of Liquid IBB at 298K:

Group Breakdown:

- (4 groups)
- (ring/chain) (4 groups)
- (ring) (2 groups)
- (quaternary) (2 groups)
- (ester) (1 group)

Calculated Estimate:

Insight: This high heat capacity suggests IBB can act as a thermal buffer in formulation stability, absorbing significant energy before temperature shifts occur.

Safety & Stability (HSE Profile)

- GHS Classification: Not classified as a severe acute toxin.
- Flammability: Combustible Liquid (Class IIIB).
- Reactivity: Stable under neutral conditions. Susceptible to hydrolysis in highly alkaline or acidic media, reverting to Isoborneol and Butyric acid (which has a potent, rancid odor).
- Storage: Store under nitrogen headspace to prevent oxidative degradation of the terpene backbone.

References

- The Good Scents Company. (2023). **Isobornyl Butyrate**: Physicochemical Properties and Organoleptic Profile. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology (NIST). (2023). Isobornyl Isobutyrate and Related Esters: Phase Change Data.^[4] NIST Chemistry WebBook, SRD 69.^[1] Retrieved from [\[Link\]](#)
- PubChem. (2023). **Isobornyl Butyrate** Compound Summary (CID 58479-55-3).^[1]^[2] National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (2023). Registration Dossier: Terpene Esters. Retrieved from [\[Link\]](#)
- Sell, C. S. (2006). The Chemistry of Fragrances: From Perfumer to Consumer. Royal Society of Chemistry. (Reference for Wagner-Meerwein mechanism context).

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Sources

- [1. Bornyl butyrate \[webbook.nist.gov\]](#)
- [2. isobornyl butyrate, 58479-55-3 \[thegoodscentcompany.com\]](#)
- [3. Isobornyl isobutyrate | C₁₄H₂₄O₂ | CID 174490 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Bornyl isobutyrate \[webbook.nist.gov\]](#)
- [5. Bornyl butyrate | C₁₄H₂₄O₂ | CID 76966069 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Isobornyl isobutyrate ≥95%, FG | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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